

# An In-depth Technical Guide to 4-Bromo-1-methylpiperidine

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## Compound of Interest

Compound Name: **4-Bromo-1-methylpiperidine**

Cat. No.: **B1279848**

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This technical guide provides a comprehensive overview of the core physicochemical properties and synthetic approaches for **4-Bromo-1-methylpiperidine**, a key intermediate in organic synthesis and pharmaceutical development.

## Core Molecular Data

**4-Bromo-1-methylpiperidine** is a heterocyclic organic compound valued for its utility as a versatile building block in the synthesis of more complex molecules.<sup>[1]</sup> Its key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C6H12BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	178.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Exact Mass	177.01531 Da	<a href="#">[1]</a>
CAS Number	76444-51-4	<a href="#">[1]</a>

## Synthesis of 4-Bromo-1-methylpiperidine

The synthesis of **4-Bromo-1-methylpiperidine** is crucial for its application in further chemical transformations. While specific, detailed experimental protocols are often proprietary, the

general synthetic routes are well-established in the chemical literature. Common strategies involve either the bromination of an N-methylated piperidine precursor or the alkylation of a brominated piperidine core.[\[1\]](#)

A prevalent method for synthesizing **4-Bromo-1-methylpiperidine** is through the nucleophilic substitution of the hydroxyl group in 1-Methyl-4-piperidinol using a brominating agent.

Reaction Scheme:

1-Methyl-4-piperidinol is treated with a suitable brominating agent, such as hydrobromic acid or phosphorus tribromide, to replace the hydroxyl group with a bromine atom. This reaction is a standard transformation of an alcohol to an alkyl halide.

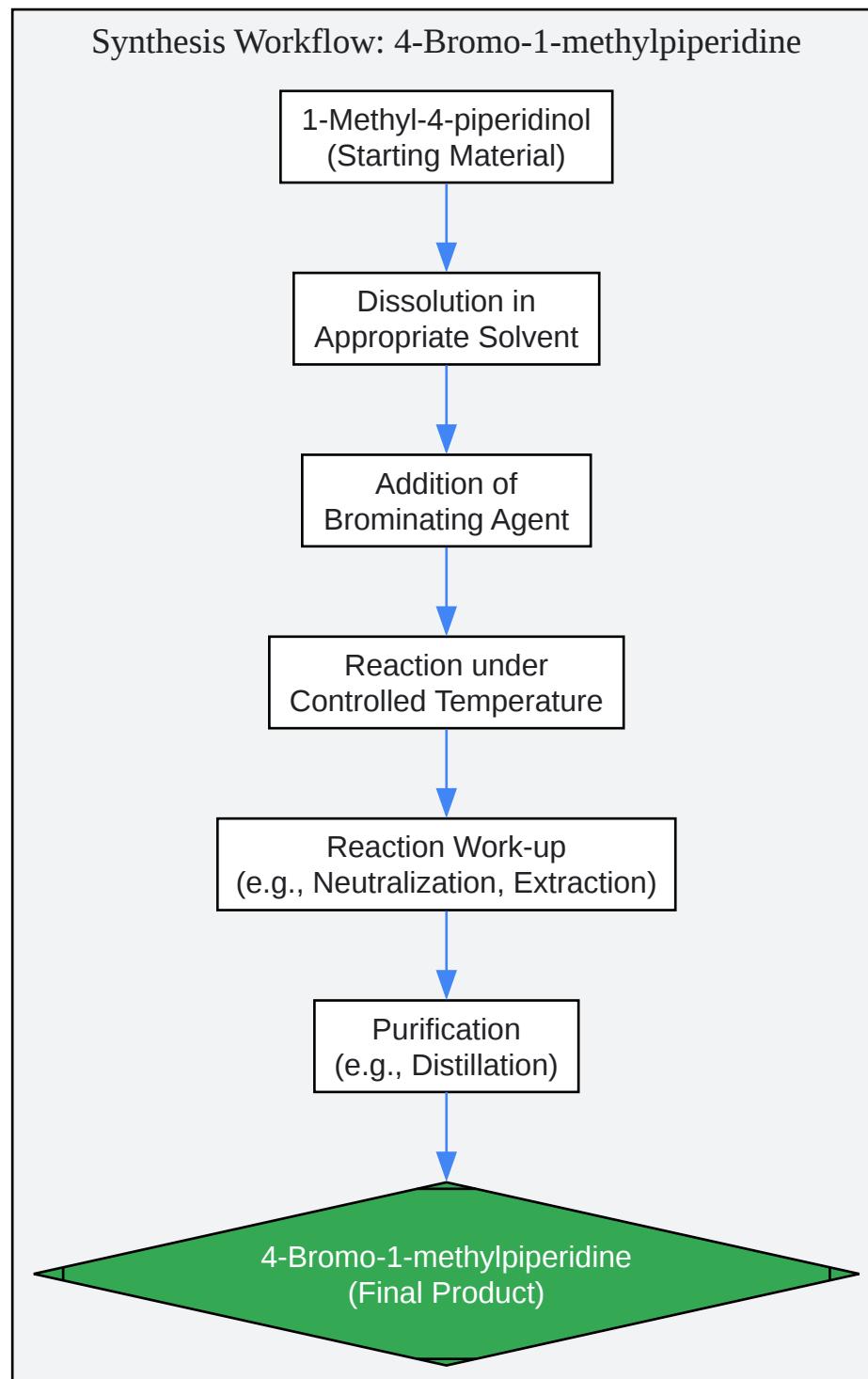
Generalized Procedure:

- Reactant Preparation: 1-Methyl-4-piperidinol is dissolved in an appropriate solvent.
- Addition of Brominating Agent: The brominating agent is added to the solution, often under controlled temperature conditions to manage the reaction's exothermicity.
- Reaction: The mixture is typically heated to reflux for a specified period to ensure the completion of the substitution reaction.
- Work-up: Upon completion, the reaction mixture is cooled, and the pH is adjusted. The product is then extracted using an organic solvent.
- Purification: The crude product is purified, commonly through distillation or column chromatography, to yield pure **4-Bromo-1-methylpiperidine**.

It is important to note that a detailed, step-by-step experimental protocol with specific reagents, quantities, and reaction conditions for the synthesis of **4-Bromo-1-methylpiperidine** is not readily available in publicly accessible literature. The procedure described above is a generalized representation based on common organic chemistry principles for similar transformations.

## Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **4-Bromo-1-methylpiperidine** from 1-Methyl-4-piperidinol.



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Caption: Generalized workflow for the synthesis of **4-Bromo-1-methylpiperidine**.

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## References

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- 2. [prepchem.com](http://prepchem.com) [prepchem.com]
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